

Safety data sheet (SDS) for 3,5-Diethylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diethylheptane

Cat. No.: B14562925

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Technical Guide: 3,5-Diethylheptane

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A complete and official Safety Data Sheet (SDS) for **3,5-Diethylheptane** was not available at the time of writing. The information herein is compiled from publicly available data for **3,5-Diethylheptane** and general safety protocols for flammable aliphatic hydrocarbons.[1][2] Users should exercise caution and consult with a certified safety professional before handling this chemical.

Chemical and Physical Properties

This section summarizes the computed physical and chemical properties of **3,5-Diethylheptane**. [3]

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	PubChem[3]
Molecular Weight	156.31 g/mol	PubChem[3]
CAS Number	61869-02-1	PubChem[3]
IUPAC Name	3,5-diethylheptane	PubChem[3]
Computed XLogP3	5.6	PubChem[3]
Computed Boiling Point	Data not available	
Computed Density	Data not available	

Hazard Identification and Safety Precautions

As a branched aliphatic hydrocarbon, **3,5-Diethylheptane** is expected to be a flammable liquid and may cause irritation upon contact.^{[1][2]} Vapors may be narcotic at high concentrations.^[1]

Hazard	Description	Precautionary Measures
Flammability	Assumed to be a flammable liquid. Vapors may form explosive mixtures with air.	Keep away from heat, sparks, open flames, and other ignition sources. ^[1] Use explosion-proof electrical equipment. ^[4] Ground and bond containers when transferring material to prevent static discharge. ^[4]
Inhalation	High concentrations of vapors may cause drowsiness, dizziness, and narcotic effects. ^{[1][2]}	Handle in a well-ventilated area or in a chemical fume hood. ^{[5][6]} Avoid breathing vapors. ^[7]
Skin Contact	May cause skin irritation upon prolonged or repeated contact.	Wear appropriate protective gloves and a lab coat. ^{[6][8]} Wash hands thoroughly after handling. ^[7]
Eye Contact	May cause eye irritation.	Wear safety glasses with side shields or chemical goggles. ^[6]
Ingestion	May be harmful if swallowed. Aspiration into the lungs can cause chemical pneumonitis.	Do not eat, drink, or smoke when using this product. ^[7]

First Aid Measures

The following are general first aid procedures for exposure to volatile organic compounds and flammable liquids.^{[9][10][11][12]}

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air.[9][11][12] If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration.[11] Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing.[10] Flush skin with plenty of soap and water for at least 15 minutes.[9][10] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10][12] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **3,5-Diethylheptane** and ensuring laboratory safety.

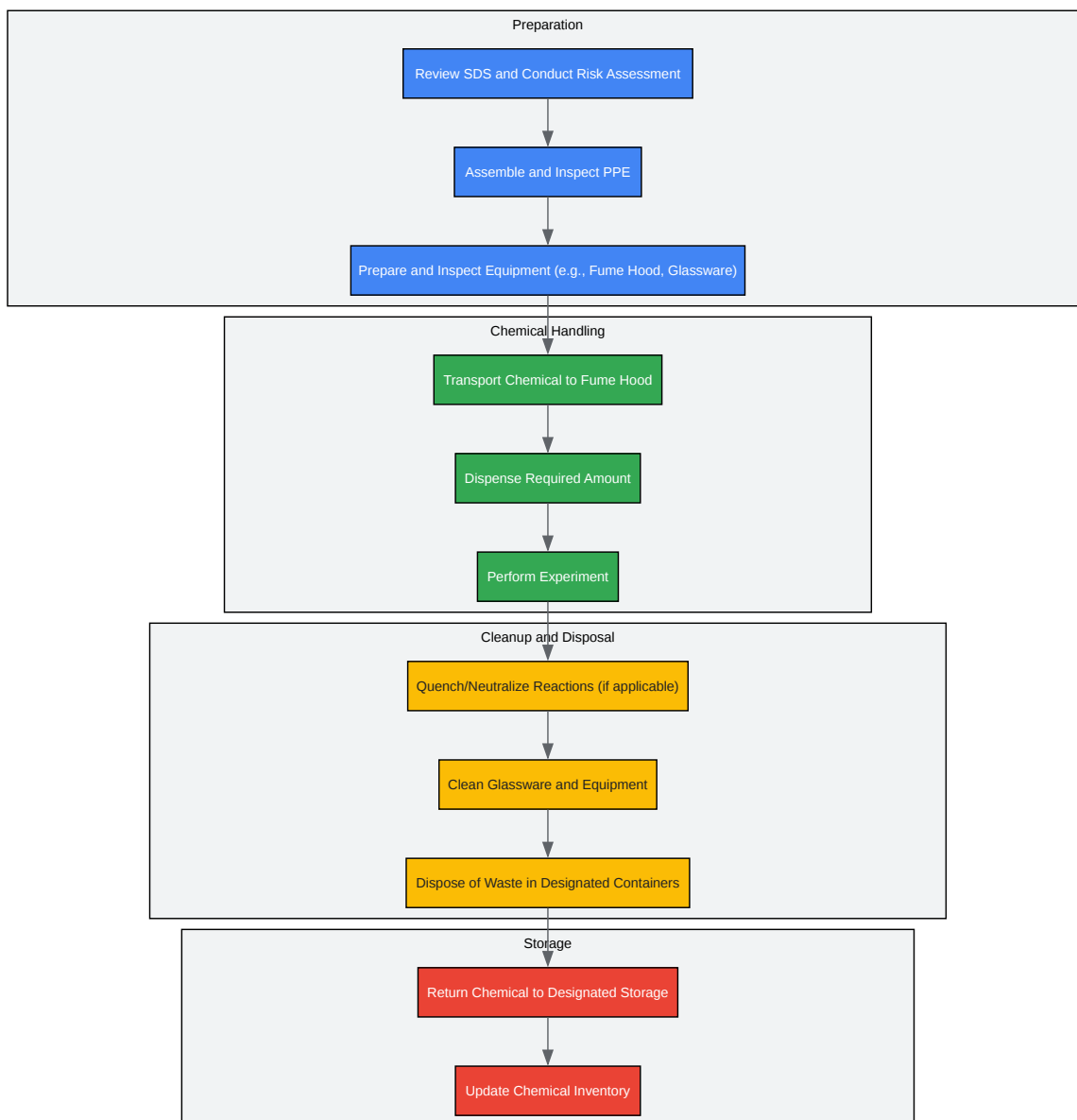
Aspect	Protocol
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. ^[5] ^[6] Keep containers tightly closed when not in use. ^[7] Avoid contact with skin and eyes. ^[7] Wear appropriate personal protective equipment (PPE). ^[6]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. ^[1] ^[7] Store in a flammable liquid storage cabinet. ^[13] Keep away from sources of ignition. ^[1]
Transport	When moving containers, use a secondary container to prevent breakage and contain potential spills. ^[13]

Experimental Protocols

A specific experimental protocol for **3,5-Diethylheptane** is not available. The following section outlines a general workflow for the safe handling of a liquid chemical like **3,5-Diethylheptane** in a research laboratory setting.

General Laboratory Workflow for Handling Liquid Chemicals

This workflow is a generalized procedure and should be adapted to specific experimental needs and institutional safety guidelines.



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Caption: General laboratory workflow for safe chemical handling.

Personal Protective Equipment (PPE)

The following is a general guide to PPE for handling flammable and irritant liquids.

PPE	Specifications
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before use. [8]
Body Protection	Flame-retardant lab coat. [1] Closed-toe shoes.
Respiratory Protection	Generally not required if handled in a properly functioning chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.

Spill and Emergency Procedures

In the event of a spill or emergency, follow these general guidelines.

Situation	Procedure
Small Spill	Eliminate all ignition sources. [14] Absorb the spill with an inert material (e.g., sand, vermiculite). [14] Place the absorbed material in a sealed container for disposal. Ventilate the area.
Large Spill	Evacuate the area. Alert emergency personnel. Eliminate all ignition sources. [14] Contain the spill if possible without risk.
Fire	Use a dry chemical, CO ₂ , or foam extinguisher. [14] Do not use water, as it may be ineffective. [14] If the fire is large or cannot be controlled, evacuate the area and call the fire department.

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